

Application Notes and Protocols for Observing Te-128 Double Beta Decay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tellurium-128

CAS No.: 14390-75-1

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Introduction

The search for neutrinoless double beta decay ($0\nu\beta\beta$) is a paramount objective in modern particle and nuclear physics. Its observation would unequivocally demonstrate that neutrinos are Majorana particles (i.e., their own antiparticles) and would violate the conservation of lepton number, offering a glimpse into physics beyond the Standard Model.[1][2] Furthermore, the rate of this decay is linked to the effective Majorana neutrino mass, providing crucial information for understanding the neutrino mass scale and hierarchy.[1][3]

Tellurium-128 (^{128}Te) is a compelling candidate for such searches. It is a naturally occurring isotope with a high isotopic abundance.[4][5] This document provides detailed application notes and protocols for the experimental observation of ^{128}Te double beta decay, with a primary focus on the cryogenic bolometer technique, as exemplified by the Cryogenic Underground Observatory for Rare Events (CUORE) experiment.[4][6]

Application Notes

The Double Beta Decay of Tellurium-128

Tellurium-128 can undergo two modes of double beta decay:

- **Two-Neutrino Double Beta Decay ($2\nu\beta\beta$):** A Standard Model-allowed process where two neutrons in the nucleus convert into two protons, emitting two electrons and two electron antineutrinos. This process has been observed and is characterized by a continuous energy spectrum for the summed energy of the two electrons. $^{128}\text{Te} \rightarrow ^{128}\text{Xe} + 2e^- + 2\bar{\nu}_e$
- **Neutrinoless Double Beta Decay ($0\nu\beta\beta$):** A hypothetical decay that violates lepton number conservation. If it occurs, the two emitted electrons would carry away the full decay energy (the Q-value), resulting in a distinct monochromatic peak in the energy spectrum.[7] $^{128}\text{Te} \rightarrow ^{128}\text{Xe} + 2e^-$

The primary experimental challenge is to detect the faint, monoenergetic signal of $0\nu\beta\beta$ decay amidst various background sources.

Experimental Challenges for ^{128}Te

The observation of ^{128}Te $0\nu\beta\beta$ decay is particularly challenging due to its relatively low Q-value of (866.7 ± 0.7) keV.[8][9] This energy region is heavily populated by background events, most notably the high-rate $2\nu\beta\beta$ decay of ^{130}Te (another tellurium isotope with high natural abundance) and gamma radiation from natural radioactivity in the experimental setup and surroundings.[4][5] Therefore, experiments require:

- **Excellent Energy Resolution:** To distinguish the potential $0\nu\beta\beta$ peak from the continuous background.
- **Ultra-Low Background:** Achieved through deep underground locations to reduce cosmic-ray-induced backgrounds, stringent material selection and cleaning for radiopurity, and extensive shielding.[10][11]
- **Large Source Mass:** To maximize the potential signal rate, given the extremely long predicted half-life of the decay.[3]

Detection Principle: Cryogenic Bolometers

The most sensitive direct search for ^{128}Te double beta decay has been conducted using cryogenic bolometers.[6][12] This technique utilizes the principle that a particle interaction in a crystal at extremely low temperatures (~ 10 mK) results in a measurable temperature increase.[13]

A bolometer consists of:

- **Absorber Crystal:** A dielectric crystal that serves as both the source of the decay and the detector. For ^{128}Te searches, Tellurium Dioxide (TeO_2) crystals are used, taking advantage of the natural abundance of the isotope.[14][15]
- **Temperature Sensor:** A highly sensitive thermometer, such as a Neutron Transmutation Doped (NTD) thermistor, is coupled to the crystal to measure the minute temperature changes.[11]
- **Weak Thermal Coupling:** The crystal is weakly coupled to a heat sink, allowing the temperature to rise upon an energy deposition before slowly returning to the base temperature.

The energy of an event is directly proportional to the measured temperature change ($\Delta T = E/C$, where C is the heat capacity of the crystal). The very low heat capacity of dielectric crystals at cryogenic temperatures makes this technique extremely sensitive, providing excellent energy resolution.[13] The CUORE experiment is the leading example of a large-scale cryogenic bolometer array.[4][16]

Quantitative Data Summary

The following tables summarize key quantitative data for ^{128}Te and the CUORE experiment's search for its $0\nu\beta\beta$ decay.

Table 1: Nuclear Properties of **Tellurium-128**

Property	Value	Reference
Natural Isotopic Abundance	31.75%	[8][9]
Q-value ($0\nu\beta\beta$ decay)	(866.7 ± 0.7) keV	[8][9]
Half-life ($2\nu\beta\beta$ decay)	$(2.2 \pm 0.3) \times 10^{24}$ years	[17]

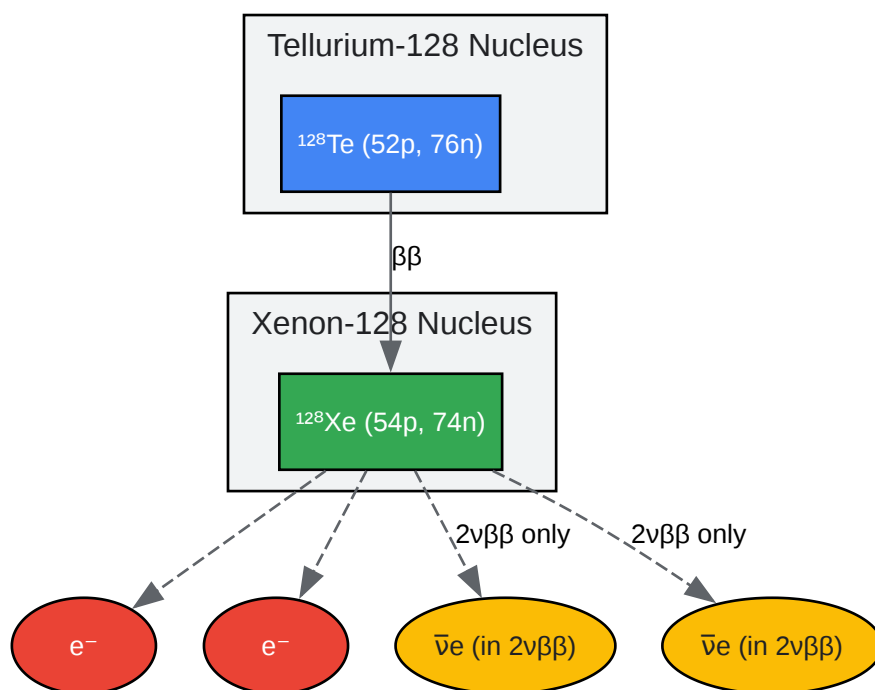
| Daughter Nucleus | ^{128}Xe | |

Table 2: CUORE Experimental Parameters and Results for ^{128}Te $0\nu\beta\beta$ Decay

Parameter	Value	Reference
Experiment Location	Laboratori Nazionali del Gran Sasso (LNGS), Italy	[4]
Detector Material	988 TeO_2 crystals	[4][16]
Total TeO_2 Mass	742 kg	[8]
Total ^{128}Te Mass	~188 kg	[8]
Operating Temperature	~10 mK	[4][16]
Lower Limit on $0\nu\beta\beta$ Half-life ($T_{1/2}$)	$> 3.6 \times 10^{24}$ years (90% C.I.)	[6][18]

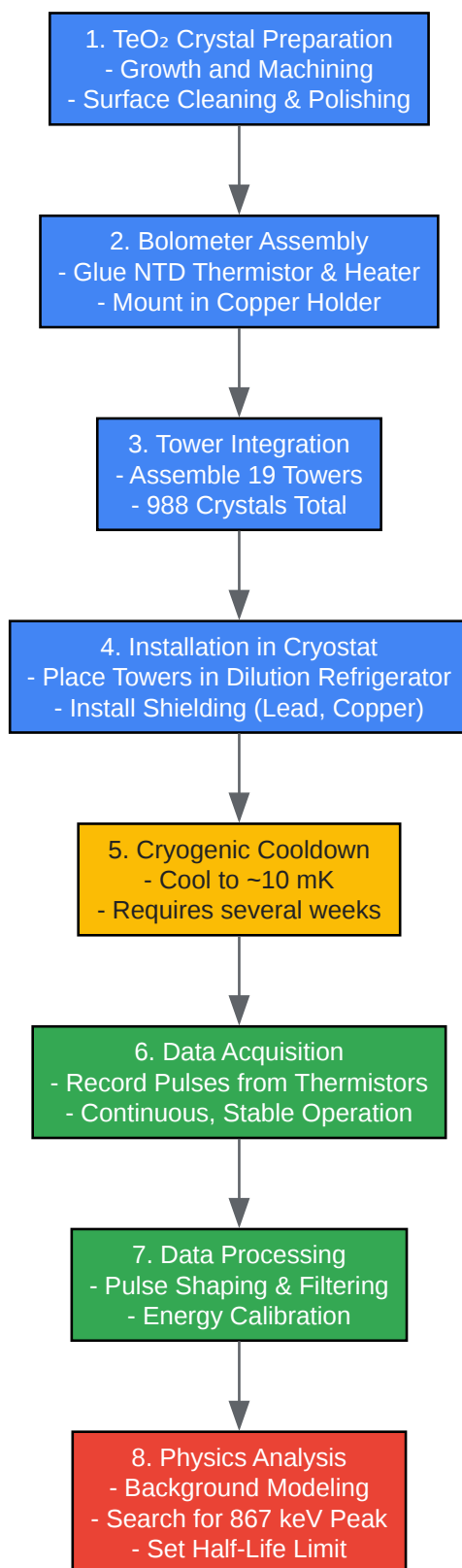
| Exposure for ^{128}Te Limit | 78.6 kg·yr of ^{128}Te |[8] |

Visualizations



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Caption: Nuclear transition in the double beta decay of **Tellurium-128**.



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Caption: Experimental workflow for a CUORE-style ^{128}Te double beta decay search.

Experimental Protocols

Protocol 1: A CUORE-Style Search for ^{128}Te Double Beta Decay

This protocol outlines the key steps for performing a search for the $0\nu\beta\beta$ decay of ^{128}Te using a large array of TeO_2 cryogenic bolometers.

5.1. Materials and Equipment

- High-purity, natural Tellurium Dioxide (TeO_2) crystals (e.g., $5\times 5\times 5\text{ cm}^3$).
- Neutron Transmutation Doped (NTD) Germanium thermistors.
- Silicon heater pads.
- Ultra-high-purity copper for detector frames and shielding.
- PTFE supports for crystal mounting.
- Dilution refrigerator capable of reaching and maintaining a base temperature of $\leq 10\text{ mK}$.[\[16\]](#)
- Multi-layer shielding: low-radioactivity lead, Roman lead (for innermost shield), copper.
- Low-noise data acquisition system.
- Underground laboratory facility (e.g., LNGS) to shield from cosmic rays.

5.2. Detector Preparation and Assembly

- **Crystal Selection and Cleaning:** Procure TeO_2 crystals grown with strict radiopurity controls. Machine crystals to precise dimensions. Implement a multi-stage cleaning and polishing procedure on all crystal surfaces and copper holders to remove surface contaminants.[\[11\]](#)
- **Bolometer Assembly:** In a cleanroom environment, glue one NTD thermistor and one silicon heater to each TeO_2 crystal using a radiopure epoxy. The heater is used for thermal calibration and detector response stabilization.

- Tower Assembly: Mount the individual bolometer crystals into a supporting structure made of high-purity copper. The CUORE experiment arranges crystals into 19 towers.[3]

5.3. Installation and Cooldown

- Installation: Carefully install the detector towers inside the experimental volume of the dilution refrigerator at the underground laboratory.
- Shielding: Enclose the detector volume with concentric layers of shielding to minimize background radiation from external sources.
- Cooldown: Begin the cooldown process. This is a lengthy, multi-stage process that can take several weeks to reach the stable operating temperature of approximately 10 mK.

5.4. Data Acquisition

- Detector Calibration: Once at base temperature, perform an initial energy calibration using radioactive sources (e.g., ^{232}Th) placed near the detector.
- Stable Operation: Maintain the detector at a stable low temperature for a long period (months to years) to accumulate sufficient exposure.
- Data Recording: Continuously read out the voltage pulses from the NTD thermistors. Each pulse corresponds to a thermal event in a crystal. Digitize and record the pulse waveforms for offline analysis.

5.5. Data Analysis

- Event Reconstruction: Apply an optimal filtering algorithm to the recorded waveforms to maximize the signal-to-noise ratio and determine the energy of each event.
- Energy Calibration: Use calibration data to create a precise energy scale for each bolometer. Monitor for any gain drifts over time and correct for them.
- Data Quality Cuts: Apply cuts to remove non-physical events, such as those caused by noise or pile-up.

- **Spectrum Generation:** Combine the data from all bolometers and all data-taking periods to produce a final energy spectrum.
- **Background Modeling:** Develop a detailed model of all expected background sources in the region of interest around the 866.7 keV Q-value. This includes contributions from the $2\nu\beta\beta$ decay of ^{130}Te , Compton scattering of gamma rays from radioactive contaminants (e.g., ^{208}Tl , ^{214}Bi), and alpha decays.
- **Statistical Analysis:** Perform a binned Bayesian or frequentist fit to the energy spectrum.^[6] The fit includes the background model and a potential signal peak at the Q-value of ^{128}Te .
- **Limit Setting:** If no statistically significant excess of events is observed at the Q-value, set a lower limit on the half-life of the $0\nu\beta\beta$ decay of ^{128}Te .

Conclusion

The search for the neutrinoless double beta decay of ^{128}Te represents a significant experimental challenge due to the decay's low Q-value. The cryogenic bolometer technique, as employed by the CUORE experiment, has proven to be the most effective method to date, providing the world's most stringent direct-search limit on this decay's half-life.^{[6][18]} Future advancements in reducing radioactive backgrounds and improving energy resolution will be crucial for next-generation experiments to further enhance the sensitivity to this rare and fundamentally important nuclear process.

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- To cite this document: BenchChem. [Application Notes and Protocols for Observing Te-128 Double Beta Decay]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1263586/docs#application-notes-and-protocols-for-observing-te-128-double-beta-decay\]](https://www.benchchem.com/product/b1263586/docs#application-notes-and-protocols-for-observing-te-128-double-beta-decay)

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